

Application Note: Preparation and Use of Ziyuglycoside-II Stock Solution in DMSO

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Compound of Interest

Compound Name: Ziyuglycoside-II

Cat. No.: B13391680

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Introduction and Pharmacological Context

Ziyuglycoside II (ZGS II) is a highly active triterpenoid saponin extracted from the roots of *Sanguisorba officinalis* L., an herb extensively used in traditional medicine. In contemporary oncology and pharmacological research, Ziyuglycoside II has garnered significant attention for its potent anti-tumor, anti-angiogenic, and apoptosis-inducing properties[1].

Because triterpenoid saponins can form crystalline micro-aggregates and demonstrate varied solubility profiles depending on the solvent matrix, formulating an accurate, stable stock solution is a critical first step for reproducible in vitro and in vivo assays. This protocol provides a definitive, self-validating system for solubilizing Ziyuglycoside II in Dimethyl Sulfoxide (DMSO) and outlines its formulation for downstream assays.

Physicochemical Properties

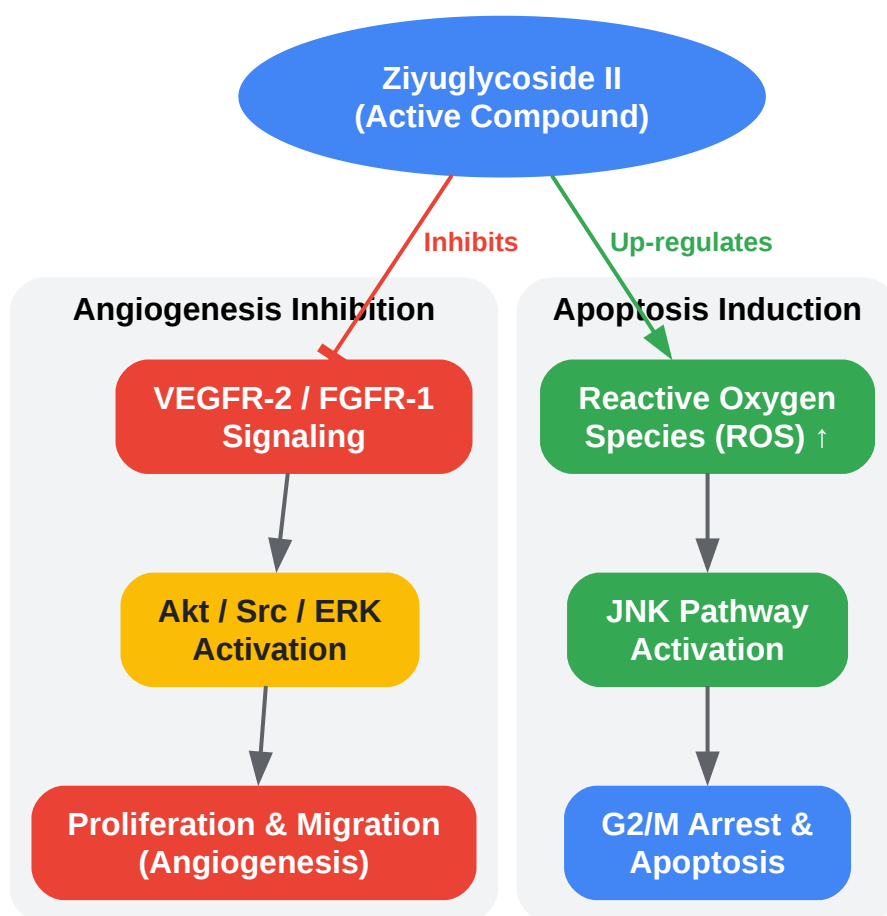
Understanding the chemical parameters of Ziyuglycoside II is essential for precise molarity calculations and storage strategies.

Parameter	Value
Chemical Name	Ziyuglycoside II
CAS Number	35286-59-0
Molecular Formula	C35H56O8
Molecular Weight	604.81 g/mol
Appearance	White to off-white solid powder
Max Solubility (DMSO)	~100 mg/mL (~165.34 mM)[2]

Mechanisms of Action

The therapeutic efficacy of Ziyuglycoside II is mediated by dual primary pathways[1][3]:

- **Anti-Angiogenesis:** Ziyuglycoside II competitively blocks the phosphorylation of VEGFR-2 and FGFR-1. This downstream inhibition of Src, Akt, and ERK signaling halts endothelial cell proliferation, migration, and tubule formation[4].
- **Apoptosis Induction:** In multiple cancer models (e.g., breast cancer, digestive cancers), Ziyuglycoside II robustly up-regulates Reactive Oxygen Species (ROS). This oxidative stress triggers the c-Jun NH2-terminal kinase (JNK) pathway, resulting in G2/M cell cycle arrest and mitochondria-dependent apoptosis[5][6].



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Figure 1: Dual signaling mechanisms of Ziyuglycoside II in oncological models.

Preparation of Stock Solution in DMSO

Rationale for Solvent Selection

Anhydrous DMSO ($\geq 99.9\%$ purity) must be used. Saponins like Ziyuglycoside II are susceptible to reduced solubility in the presence of moisture. Standard laboratory DMSO readily absorbs atmospheric water (hygroscopic), which can cause the lipophilic core of the triterpenoid to precipitate out of solution, altering the actual molarity of your stock.

Reconstitution Table

Use the following table to determine the exact volume of anhydrous DMSO required to achieve standard stock concentrations.

Calculations are based on MW = 604.81 g/mol (10 mM = 6.048 mg/mL).

Vial Content (Mass)	Volume of DMSO for 10 mM	Volume of DMSO for 50 mM	Volume of DMSO for 100 mM
1 mg	165.3 μ L	33.1 μ L	16.5 μ L
5 mg	826.7 μ L	165.3 μ L	82.7 μ L
10 mg	1653.4 μ L	330.7 μ L	165.3 μ L

Step-by-Step Protocol

- **Equilibration:** Allow the sealed vial of Ziyuglycoside II to fully equilibrate to room temperature (approx. 20–30 minutes) before opening. Reasoning: Opening a cold vial causes immediate condensation of atmospheric moisture onto the powder, permanently degrading solubility.
- **Solvent Addition:** Add the calculated volume of room-temperature, anhydrous DMSO directly to the vial.
- **Vortexing:** Vortex vigorously for 30–60 seconds.
- **Sonication (Critical Step):** Place the vial in a room-temperature ultrasonic water bath for 5–10 minutes. Reasoning: Lyophilized saponins often form microscopic crystalline aggregates that appear dissolved to the naked eye but remain suspended. Sonication disrupts these aggregates to ensure a true molecular solution[7].
- **Visual Inspection:** The resulting solution must be completely clear and colorless. If any particulate matter remains, warm the solution slightly (up to 37°C) and repeat sonication.
- **Aliquoting:** Immediately divide the stock solution into single-use aliquots (e.g., 20 μ L to 50 μ L per tube).
- **Storage:** Store aliquots at -80°C (stable for up to 12 months) or -20°C (stable for up to 6 months)[7]. Protect from ambient light. Never subject the aliquots to repeated freeze-thaw cycles.

Downstream Formulation Guidelines

In Vitro Cellular Assays

For cell culture applications, intermediate dilutions should be prepared in an appropriate buffer (e.g., PBS) or directly into the cell culture medium.

- **Trustworthiness Rule:** The final concentration of DMSO in the target cell culture must not exceed 0.1% (v/v). Higher concentrations of DMSO induce background cytotoxicity and alter membrane permeability, confounding apoptosis data.

In Vivo Dosing Formulations

Because highly concentrated Ziyuglycoside II can precipitate when introduced to an aqueous environment, careful step-wise addition of excipients is required for animal studies.

Option A: Suspension for Oral (PO) or Intraperitoneal (IP) Injection[8]

- **Formula:** 10% DMSO Stock + 40% PEG300 + 5% Tween-80 + 45% Saline.
- **Method:**
 - Add PEG300 to the DMSO stock; mix until completely clear.
 - Add Tween-80; mix evenly.
 - Slowly add Saline dropwise while vortexing.
- **Yield:** ~0.83 mg/mL limit. This creates a fine suspension. Sonication prior to injection is highly recommended to ensure uniform dosing.

Option B: Clear Solution for Intraperitoneal (IP) Injection[8]

- **Formula:** 10% DMSO Stock + 90% Corn Oil.
- **Method:** Add Corn Oil directly to the DMSO stock and vortex thoroughly.
- **Yield:** ~1.0 mg/mL limit. This provides a clear, stable lipophilic solution suitable for prolonged absorption models.

References

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